

Dehydro Felodipine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dehydro Felodipine-d3

Cat. No.: B12302599

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Dehydro Felodipine-d3**, a key metabolite of the calcium channel blocker Felodipine. This document is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its procurement, analytical applications, and metabolic context.

Introduction

Dehydro Felodipine-d3 is the deuterated stable isotope-labeled form of Dehydro Felodipine. Dehydro Felodipine is the primary and pharmacologically inactive metabolite of Felodipine, an antihypertensive drug.^{[1][2][3]} The formation of Dehydro Felodipine from Felodipine is catalyzed by the cytochrome P450 3A4 (CYP3A4) enzyme, primarily in the liver and intestinal wall.^{[1][2]} Due to its chemical and physical similarity to the endogenous analyte, **Dehydro Felodipine-d3** is an ideal internal standard for quantitative bioanalysis of Felodipine using isotope dilution mass spectrometry.^{[4][5]} This guide will cover its suppliers, pricing considerations, a detailed experimental protocol for its use in LC-MS/MS analysis, and a visualization of the metabolic pathway.

Supplier and Pricing Information

Procuring high-quality **Dehydro Felodipine-d3** is crucial for accurate and reproducible experimental results. Several reputable suppliers offer this compound. While specific pricing is

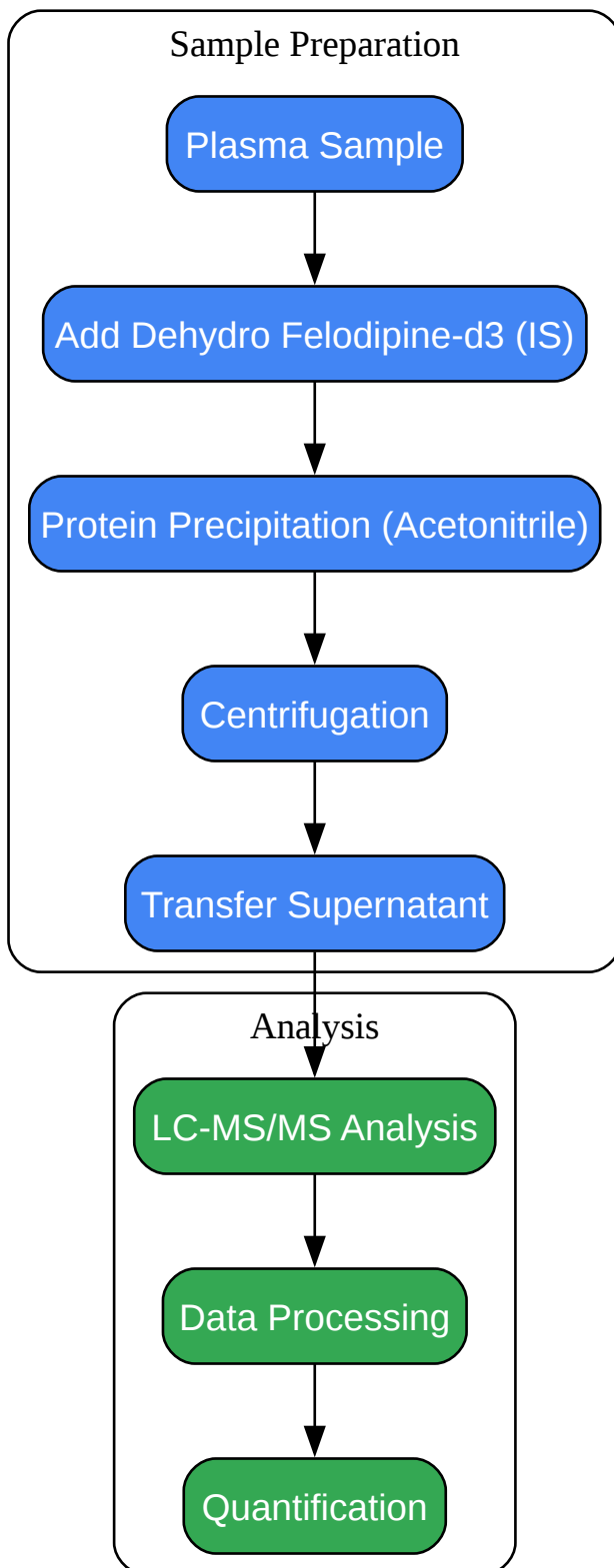
subject to change and often requires a direct quote, the following table summarizes key suppliers and available product information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Notes
MedchemExpress	Dehydro Felodipine-d3	1189916-52-6	C ₁₈ H ₁₄ D ₃ Cl ₂ NO ₄	385.26	For research use only.[4]
ChemicalBook	Dehydro Felodipine-d3	1189916-52-6	C ₁₈ H ₁₇ Cl ₂ NO ₄	382.23788	Lists multiple suppliers.[6]
Santa Cruz Biotechnology	Dehydro Felodipine-d3	1189916-52-6	C ₁₈ H ₁₄ D ₃ Cl ₂ NO ₄	385.26	-
Axios Research	Dehydro Felodipine-d5	N/A	C ₁₈ H ₁₂ Cl ₂ NO ₄ D ₅	387.28	A d5 labeled version is also available.[7]

Note on Pricing: Pricing for **Dehydro Felodipine-d3** is typically not publicly listed and can vary based on quantity, purity, and the supplier. It is recommended to contact the suppliers directly to obtain a quote.

Metabolic Pathway of Felodipine to Dehydro Felodipine

The biotransformation of Felodipine to its primary metabolite, Dehydro Felodipine, is a critical step in its clearance from the body. This metabolic process is primarily mediated by the CYP3A4 enzyme.[1][2]



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